

Personal protective equipment for handling (S)-Methyl 2-Boc-amino-3-iodopropionate

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Compound of Interest

Compound Name: (S)-Methyl 2-Boc-amino-3-iodopropionate

Cat. No.: B067960

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Essential Safety and Handling Guide for (S)-Methyl 2-Boc-amino-3-iodopropionate

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-Methyl 2-Boc-amino-3-iodopropionate** (CAS No: 170848-34-7). Adherence to these protocols is essential for ensuring personal safety and proper management of this chemical.

(S)-Methyl 2-Boc-amino-3-iodopropionate is classified as a hazardous substance that is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling this compound. The following table summarizes the required PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Must feature side-shields to provide comprehensive protection. ^[1]
Skin Protection	Protective Gloves	Impervious gloves should be worn. Always inspect gloves for integrity before use and employ proper removal techniques to avoid skin contact. ^[1]
Protective Clothing	An impervious lab coat or other protective clothing is necessary to prevent skin exposure. ^[1]	
Respiratory Protection	Suitable Respirator	Use in a well-ventilated area, preferably a chemical fume hood. ^[1] If ventilation is inadequate, a suitable respirator should be worn. ^[1]

Hazard Mitigation and Engineering Controls

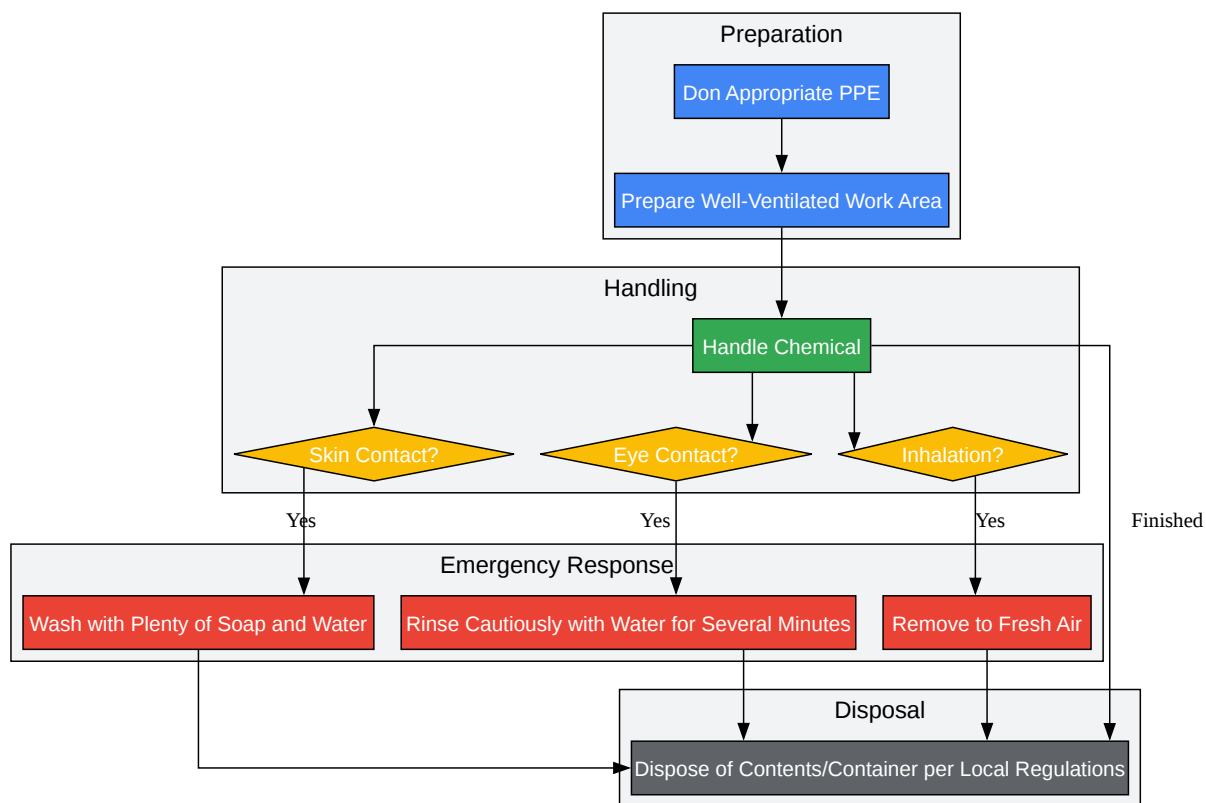
To minimize exposure risk, the following engineering controls and safety measures should be in place:

Control Type	Requirement
Engineering Controls	Work should be conducted in a well-ventilated area with appropriate exhaust.[1]
An accessible safety shower and eye wash station must be available.[1]	
Safe Handling	Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
Wash hands thoroughly after handling.[1]	
Do not eat, drink, or smoke when using this product.[1]	

Step-by-Step Handling and Emergency Procedures

The following workflow outlines the standard operating procedure for the safe handling of **(S)-Methyl 2-Boc-amino-3-iodopropionate**.

Workflow for Safe Handling of (S)-Methyl 2-Boc-amino-3-iodopropionate



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Standard workflow for safe handling and disposal.

First Aid Measures

Immediate action is required in the event of exposure:

- If on Skin: Wash with plenty of soap and water.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing.[1]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1]
- If Swallowed: Rinse mouth.[1]

In all cases of exposure, seek medical attention.

Storage and Disposal

Proper storage and disposal are crucial to maintaining a safe laboratory environment.

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[1]
- The product should be stored locked up.[1]
- For long-term storage, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[3]

Disposal:

- Dispose of the contents and container in accordance with all local, state, and federal regulations.[1] Do not allow the product to enter drains, water courses, or the soil.[1]

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